

Dibutyltin oxide CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibutyltin oxide*

Cat. No.: *B1670442*

[Get Quote](#)

An In-depth Technical Guide to **Dibutyltin Oxide**: Properties, Applications, and Biological Activity

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutyltin oxide (DBTO), an organotin compound with the chemical formula $(C_4H_9)_2SnO$, is a versatile chemical entity with significant applications in both industrial and research settings.^[1] Its primary CAS number is 818-08-6.^{[1][2][3][4][5][6][7]} This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, experimental protocols for key applications, and the biological activities of **dibutyltin oxide**, with a particular focus on its relevance to drug development professionals.

Physicochemical Properties

Dibutyltin oxide is typically a white to off-white amorphous powder.^{[7][8]} While it is generally insoluble in water and organic solvents, it can be solubilized in specific solvent systems for reaction purposes.^{[1][8]}

Table 1: Physical and Chemical Properties of Dibutyltin Oxide

Property	Value	Source(s)
CAS Number	818-08-6	[1][2][3][4][5][6][7]
Molecular Formula	C ₈ H ₁₈ OSn	[2][3][4][7]
Molar Mass	248.94 g/mol	[3][4][5][7]
Appearance	White to off-white solid/powder	[1][7][8][9]
Density	1.5 - 1.6 g/cm ³	[1][3][4]
Melting Point	>300 °C (decomposes)	[1][4][7][9]
Boiling Point	>300 °C (decomposes)	[4]
Solubility in Water	3.9 - 4.2 mg/L at 20 °C (very poor)	[3][9][10]
Autoignition Temperature	279 - 525 °C	[1][3][4]

Experimental Protocols

Synthesis of Dibutyltin Oxide

A common method for the preparation of **dibutyltin oxide** involves the hydrolysis of dibutyltin dichloride with a base, such as sodium hydroxide.[5][9]

Materials:

- Dibutyltin dichloride
- Sodium hydroxide solution (10% w/v)
- n-heptane (surfactant)
- Deionized water
- Reaction vessel equipped with a stirrer and thermometer

Procedure:

- Charge the reactor with 607.4 g of dibutyltin dichloride and 1.2 g of n-heptane.[9]
- Heat the mixture to 60 °C with stirring.[9]
- Slowly add 1600 g of a 10% sodium hydroxide solution to the reactor over approximately 2.5 hours.[9]
- After the addition is complete, continue stirring the reaction mixture at a constant temperature for 1 hour.[9]
- The resulting **dibutyltin oxide** precipitates as a solid.
- Isolate the product by filtration.
- Wash the solid product thoroughly with deionized water to remove any remaining salts.
- Dry the purified **dibutyltin oxide** under a vacuum.

Regioselective Tosylation of Carbohydrates

Dibutyltin oxide is an effective catalyst for the regioselective tosylation of diols and polyols, a crucial transformation in carbohydrate chemistry.[1][4]

Materials:

- Saccharide substrate (e.g., methyl mannoside)
- **Dibutyltin oxide** (catalyst)
- Tetrabutylammonium bromide (TBAB)
- N,N-Diisopropylethylamine (DIPEA)
- p-Toluenesulfonyl chloride (TsCl)
- Glass vessel (5-10 mL)

Procedure:

- In a glass vessel, combine the saccharide substrate (0.5 mmol), **dibutyltin oxide** (12 mg, 0.05 mmol), and TBAB (48 mg, 0.15 mmol).[4]
- Grind the solid components together.
- Add DIPEA (3-4 equivalents) and TsCl to the mixture.[1][4]
- Heat the reaction mixture to 75 °C with stirring. The heterogeneous mixture will gradually become a homogenous slurry.[1][4]
- Monitor the reaction progress by thin-layer chromatography.
- Upon completion, quench the reaction and purify the product using standard chromatographic techniques.

Microwave-Assisted Esterification

Dibutyltin oxide can catalyze esterification reactions, and the use of microwave irradiation can significantly accelerate the process.[7]

Materials:

- Carboxylic acid (e.g., heptanoic acid)
- Alcohol (e.g., benzyl alcohol)
- **Dibutyltin oxide** (10 mol%)
- Microwave reactor

Procedure:

- Combine an equimolar mixture of the carboxylic acid and alcohol in an open tube.[7]
- Add 10 mol% of **dibutyltin oxide** to the mixture.[7]
- Place the tube in a monomode microwave reactor and irradiate with 300 W power at 180 °C for approximately 50 minutes with stirring.[7]

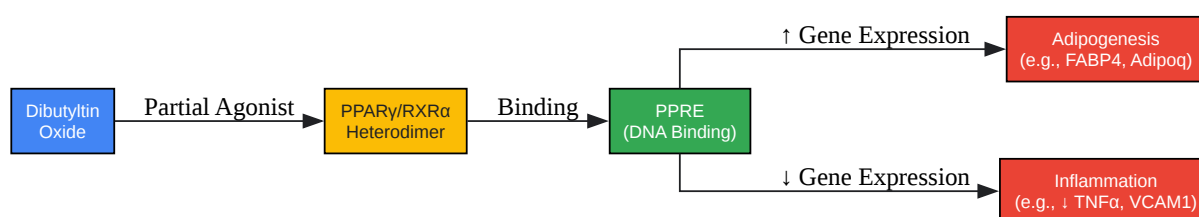
- Monitor the reaction by thin-layer chromatography.
- After completion, purify the crude product by flash column chromatography.[7]

Biological Activity and Signaling Pathways

Recent studies have identified dibutyltin compounds as endocrine disruptors that can interact with nuclear receptors, specifically the Peroxisome Proliferator-Activated Receptor-gamma (PPAR γ) and Retinoid X Receptor-alpha (RXR α).^{[11][12]} This interaction has significant implications for adipogenesis and inflammatory responses.

Dibutyltin compounds act as partial agonists of PPAR γ and, in some cases, RXR α .^{[11][12]} The activation of the PPAR γ /RXR α heterodimer leads to the transcriptional regulation of target genes involved in adipocyte differentiation and inflammation.^{[11][12]}

Diagram 1: Signaling Pathway of Dibutyltin Oxide



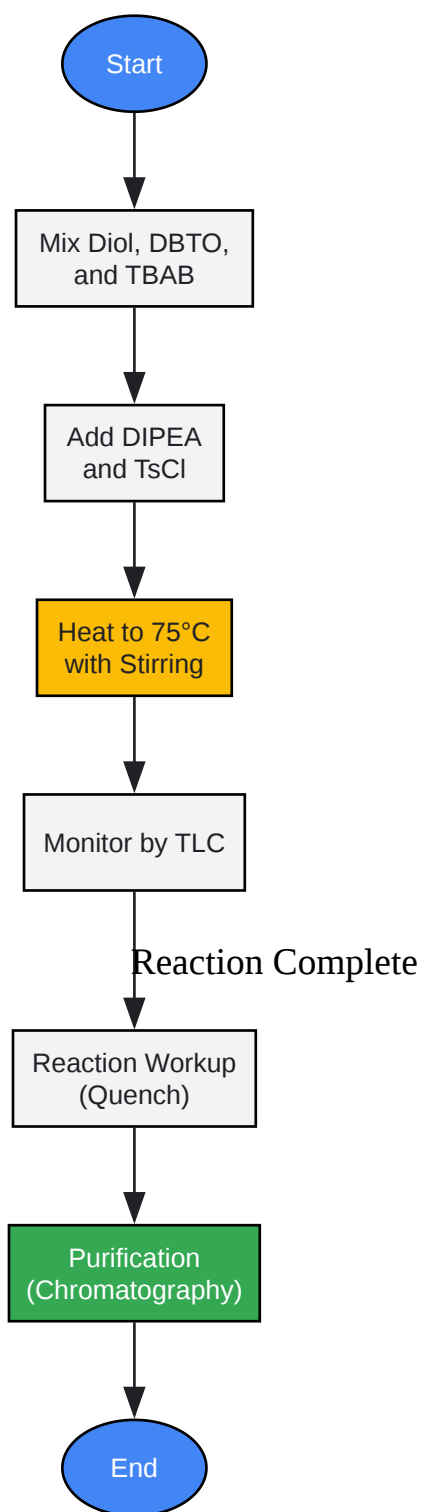
[Click to download full resolution via product page](#)

Caption: **Dibutyltin oxide**'s activation of the PPAR γ /RXR α pathway.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the regioselective tosylation of a diol using **dibutyltin oxide** as a catalyst.

Diagram 2: Experimental Workflow for Regioselective Tosylation



[Click to download full resolution via product page](#)

Caption: Workflow for DBTO-catalyzed regioselective tosylation.

Toxicology and Safety

Dibutyltin oxide is a hazardous substance and should be handled with appropriate safety precautions. It is toxic if swallowed and can cause skin and severe eye irritation.[\[13\]](#)[\[14\]](#) Prolonged or repeated exposure may cause damage to organs, particularly the thymus.[\[5\]](#)[\[14\]](#) There is also evidence to suggest that it may be a suspected mutagen and teratogen.[\[13\]](#)[\[14\]](#)

Table 2: Toxicological Data for Dibutyltin Oxide

Endpoint	Species	Value	Source(s)
LD ₅₀ (Oral)	Rat	172 - 500 mg/kg	[6] [10]
LD ₅₀ (Dermal)	Rat	>2000 mg/kg	[6]
Eye Irritation	Rabbit	Corrosive/Severe	[6] [14]
Skin Irritation	Rabbit	Irritant	[6] [13]

Analytical Methods

Several analytical methods are available for the detection and quantification of **dibutyltin oxide**. A common approach for analyzing airborne DBTO involves collection on a glass fiber filter, followed by desorption with 10% acetic acid in toluene and analysis by graphite furnace atomic absorption spectroscopy (GFAAS).[\[2\]](#) Another method involves derivatization followed by gas chromatography-mass spectrometry (GC-MS).[\[15\]](#)[\[16\]](#)

Conclusion

Dibutyltin oxide is a valuable organotin compound with diverse applications in organic synthesis, serving as a catalyst for esterification and regioselective sulfonylation reactions. For drug development professionals, its recently elucidated role as a modulator of the PPAR γ /RXR α signaling pathway presents both potential opportunities for therapeutic intervention and a critical consideration in toxicological assessments. A thorough understanding of its properties, handling requirements, and biological effects is essential for its safe and effective use in a research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. osha.gov [osha.gov]
- 3. Toxicity of dibutyltin, tributyltin and other organotin compounds to humans and to experimental animals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. CN105801619A - Preparation process of dibutyltin oxide - Google Patents [patents.google.com]
- 6. Dibutyltin oxide - Safety Data Sheet [chemicalbook.com]
- 7. sciforum.net [sciforum.net]
- 8. CN107033182B - A kind of preparation method of Dibutyltin oxide - Google Patents [patents.google.com]
- 9. Preparation process of dibutyltin oxide - Eureka | Patsnap [eureka.patsnap.com]
- 10. OSHA Method ID-197SG: DIBUTYLTIN OXIDE | EVISA's Links Database [speciation.net]
- 11. Dibutyltin Compounds Effects on PPAR γ /RXR α Activity, Adipogenesis, and Inflammation in Mammalians Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. CN101665510A - Preparation method of granular dibutyltin oxide - Google Patents [patents.google.com]
- 14. Dibutyltin oxide - Hazardous Agents | Haz-Map [haz-map.com]
- 15. Dibutyltin oxide (determination of dibutyltin expressed in dibutyltin oxide) particulate and gaseous (2 results) - analysis - Analytice [analytice.com]
- 16. Dibutyltin oxide (determination of dibutyltin expressed as dibutyltin oxide) - analysis - Analytice [analytice.com]
- To cite this document: BenchChem. [Dibutyltin oxide CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1670442#dibutyltin-oxide-cas-number-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com